

MRK-623: A Technical Overview of a GABAA Receptor Agonist

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MRK-623
Cat. No.: B15577183

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MRK-623 is a potent and orally active agonist of the γ -aminobutyric acid type A (GABAA) receptor, the primary inhibitory neurotransmitter receptor in the central nervous system.^[1] This document provides a technical summary of the available chemical and pharmacological information on **MRK-623**, with a focus on its structure, properties, and mechanism of action. Due to the limited publicly available information, this guide also outlines general experimental protocols relevant to the characterization of such a compound.

Chemical Structure and Properties

MRK-623, with the chemical name 2-(3-(4-fluoro-3-(pyridin-3-yl)phenyl)imidazo[1,2-a]pyrimidin-7-yl)propan-2-ol, is a complex heterocyclic molecule.^[2] Its structure is foundational to its interaction with the GABAA receptor.

Table 1: Physicochemical Properties of **MRK-623**

Property	Value	Source
IUPAC Name	2-[3-(4-fluoro-3-pyridin-3-ylphenyl)imidazo[1,2-a]pyrimidin-7-yl]propan-2-ol	PubChem
CAS Number	461449-78-5	DC Chemicals
Molecular Formula	C20H17FN4O	PubChem
Molecular Weight	348.37 g/mol	CymitQuimica
XLogP3	3.2	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	3	PubChem

Note: Some properties are computed and may vary from experimental values.

Pharmacological Properties

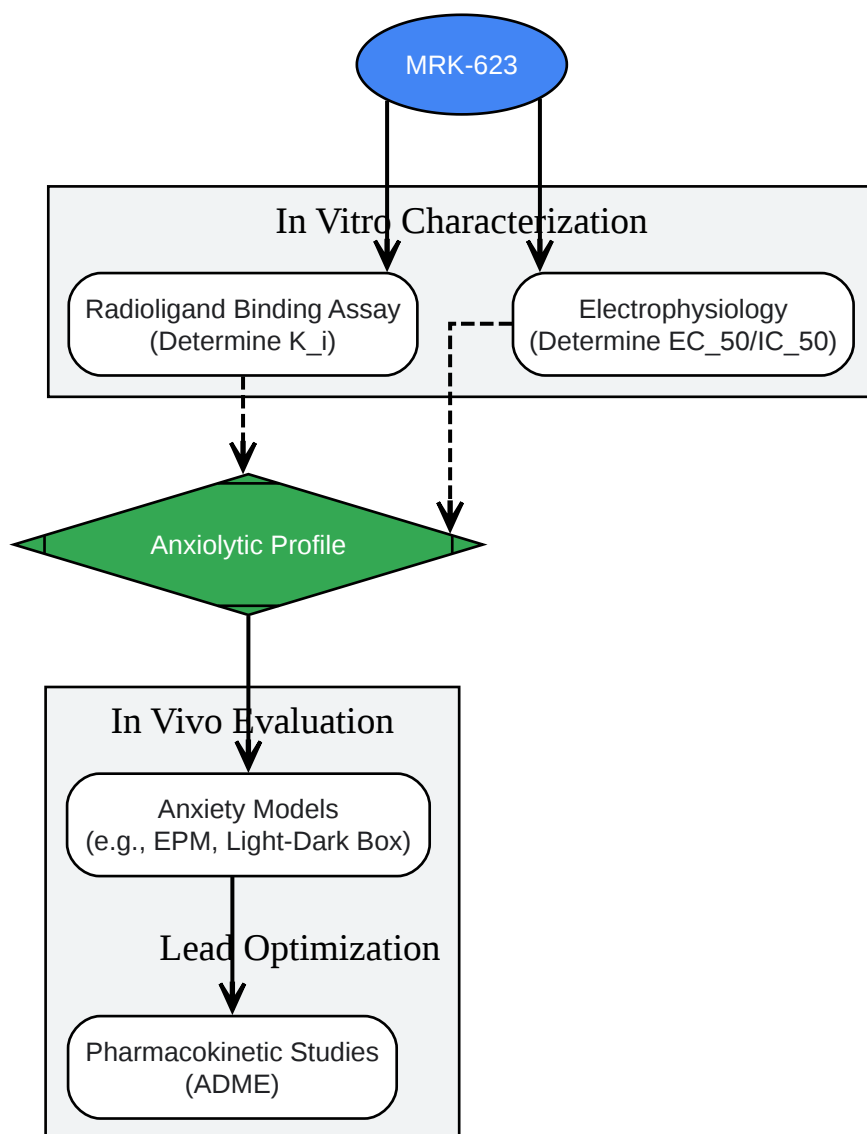
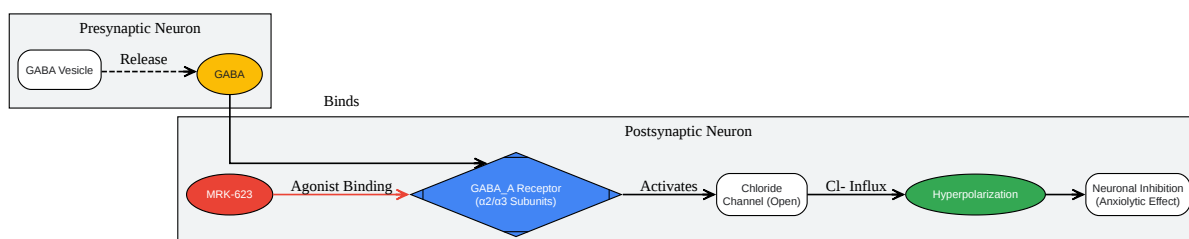
MRK-623 is characterized as a high-affinity GABAA receptor agonist with functional selectivity for the $\alpha 2$ and $\alpha 3$ subunits. This selectivity profile suggests its potential as a non-sedating anxiolytic agent.

Table 2: Pharmacological Profile of **MRK-623**

Parameter	Value	Details
Mechanism of Action	GABAA Receptor Agonist	Functionally selective for $\alpha 2/\alpha 3$ subunits
Binding Affinity (Ki)	$\alpha 1$: 0.85 nM $\alpha 2$: 3.7 nM $\alpha 3$: 4.0 nM $\alpha 5$: 0.53 nM	Demonstrates high affinity across multiple α subunits.
Reported Effects	Anxiolytic	Preclinical data suggests anxiety-reducing properties.

Mechanism of Action and Signaling Pathway

MRK-623 exerts its effects by binding to and activating GABAA receptors, which are ligand-gated ion channels. The activation of these receptors, particularly those containing $\alpha 2$ and $\alpha 3$ subunits, leads to an influx of chloride ions into the neuron. This influx hyperpolarizes the neuron, making it less likely to fire an action potential, thus producing an inhibitory effect on neurotransmission. The functional selectivity for $\alpha 2/\alpha 3$ subunits is thought to mediate the anxiolytic effects without the sedative effects associated with $\alpha 1$ subunit modulation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anxiolytic Activity of Morellic Acid: Modulation of Diazepam's Anxiolytic Effects, Possibly Through GABAergic Interventions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery and pharmacological characterization of 1,2,3,4-tetrahydroquinoline derivatives as ROR γ inverse agonists against prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MRK-623: A Technical Overview of a GABAA Receptor Agonist]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577183/docs#mrk-623-a-technical-overview-of-a-gabaa-receptor-agonist]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)